

butamirate citrate capsaicin challenge versus placebo

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Compound Focus: Butamirate

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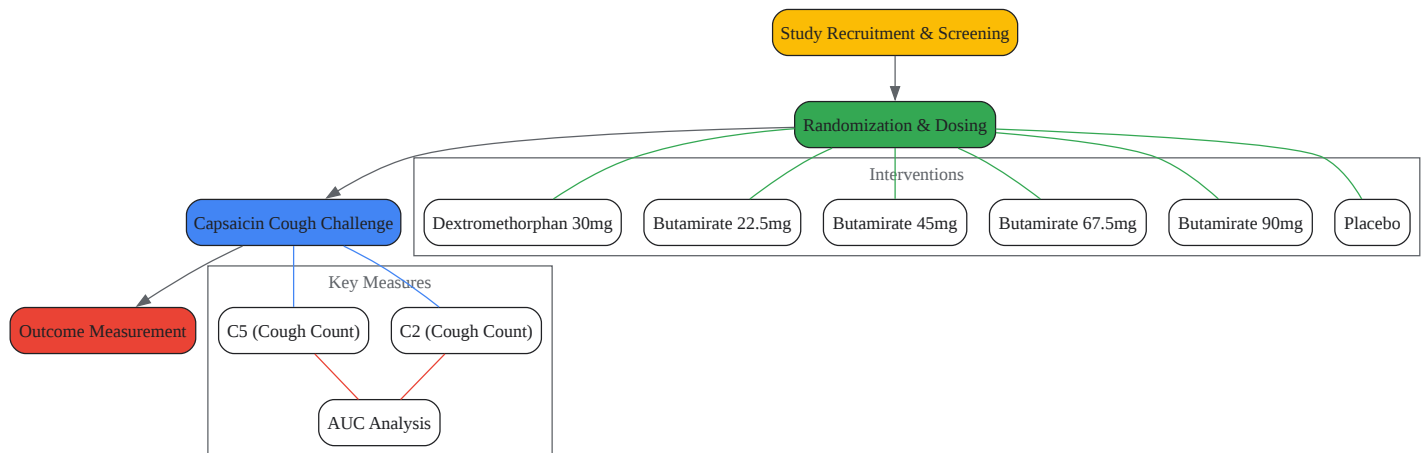
Experimental Protocol Overview

The following table details the core methodology of the identified study, "A randomized placebo controlled trial to evaluate the effects of **butamirate** and dextromethorphan on capsaicin induced cough in healthy volunteers" [1] [2].

Aspect	Description
Study Design	Single-center, randomized, placebo-controlled, six-way crossover study [1] [2]
Participants	34 healthy adult volunteers (13 males, median age 25) who completed the study [1]
Interventions	Single doses of: Dextromethorphan (30 mg), four different doses of Butamirate Citrate (22.5 mg, 45 mg, 67.5 mg, 90 mg), and a matched placebo [1]
Capsaicin Challenge	Incremental capsaicin challenges were performed at baseline and at 2, 4, 6, 8, 12, and 24 hours after dosing. The C5 (concentration of capsaicin eliciting 5 or more coughs) was the primary measure [1].
Primary Endpoint	Area under the curve ($AUC_{(0,12h)}$) of log ₁₀ C5 from pre-dose to 12 hours after dosing [1] [2]

Aspect	Description
Key Secondary Endpoints	AUC for different time periods for log10 C5 and log10 C2; pharmacokinetic and pharmacodynamic relationships for butamirate metabolites [1]

The experimental workflow for this study can be visualized as follows:



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Key Efficacy Results and Comparison

The table below summarizes the primary outcomes of the trial, comparing the effects of the active treatments against placebo [1] [2].

Treatment	Dose	Efficacy vs. Placebo (Primary Endpoint)	Key Findings & Notes
Dextromethorphan	30 mg	Superior (P = 0.01)	First demonstration of significant attenuation of capsaicin-induced cough. Confirms broad activity on the cough reflex [1] [2].
Butamirate Citrate	22.5 mg to 90 mg	Not Superior	Failed to show significant antitussive activity at any dose. Maximum attenuation was observed at the 45 mg dose [1] [2].
Placebo	-	Reference	Cough sensitivity decreased from baseline in all study arms, including placebo [1].

Critical Analysis and Limitations

For a comprehensive evaluation, consider these critical points from the study:

- Lack of Efficacy for Butamirate:** The study concluded that **butamirate** did not significantly attenuate capsaicin-induced cough. The researchers suggested that this **lack of efficacy could be due to formulation issues at higher doses**, rather than a complete lack of pharmacological activity [1] [2].
- No PK/PD Relationship:** For **butamirate**, there was **no apparent relationship between pharmacokinetic parameters (plasma concentration of metabolites) and pharmacodynamic effects** (cough suppression), which may indicate a problem with drug delivery or formulation [1].
- Established Model Validation:** The study successfully used the capsaicin challenge model to demonstrate a clear pharmacological endpoint, validating its use for future evaluations of antitussive agents [1].

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References

1. A randomized placebo controlled trial to evaluate the effects of ... [pmc.ncbi.nlm.nih.gov]
2. A randomized placebo controlled trial to evaluate the ... [pubmed.ncbi.nlm.nih.gov]

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